

# Analytical techniques for HPMCAS molecular weight characterization.

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## Compound of Interest

Compound Name: *Hypromellose acetate succinate*

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## Application Note: Molecular Weight Characterization of HPMCAS

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Hypromellose Acetate Succinate** (HPMCAS) is a widely used polymer in the pharmaceutical industry, particularly as a carrier in amorphous solid dispersions to enhance the bioavailability of poorly soluble drugs. The molecular weight and molecular weight distribution of HPMCAS are critical quality attributes that significantly influence its performance, including drug release profiles and physical stability of the formulation. Accurate and robust analytical methods for determining these properties are therefore essential.

This application note provides detailed protocols and data for the molecular weight characterization of HPMCAS using Size Exclusion Chromatography coupled with Multi-Angle Light Scattering (SEC-MALS). This technique allows for the determination of absolute molecular weight without the need for column calibration with polymer standards, which has been shown to be unreliable for HPMCAS.<sup>[1][2][3]</sup>

### Key Analytical Technique: Size Exclusion Chromatography with Multi-Angle Light Scattering

## (SEC-MALS)

Size Exclusion Chromatography (SEC), also known as Gel Permeation Chromatography (GPC), separates molecules based on their hydrodynamic volume in solution.<sup>[4][5][6]</sup> Larger molecules elute earlier from the chromatography column, while smaller molecules elute later. When coupled with a Multi-Angle Light Scattering (MALS) detector, the absolute molar mass of the eluting polymer fractions can be determined directly from the intensity of the scattered light.<sup>[7][8][9]</sup> This approach overcomes the limitations of conventional SEC methods that rely on relative calibration.<sup>[1][2]</sup>

## Quantitative Data Summary

The molecular weight of commercially available HPMCAS grades can vary. The following table summarizes typical molecular weight values obtained by SEC-MALS analysis.

HPMCAS Grade	Weight-Average Molecular Weight (Mw) (Da)	Number-Average Molecular Weight (Mn) (Da)	Polydispersity Index (PDI = Mw/Mn)
AS-LG	~20,000	~13,000	~1.54
AS-MG	~18,000	~13,000	~1.38
AS-HG	~18,000	~13,000	~1.38
AS-LF	~18,000	~13,000	~1.38
AS-MF	~17,000	~13,000	~1.31
AS-HF	~17,000	~13,000	~1.31

Data compiled from multiple sources. Actual values may vary between lots.<sup>[10][11][12]</sup>

## Experimental Protocol: SEC-MALS for HPMCAS Molecular Weight Characterization

This protocol outlines the steps for determining the absolute molecular weight of HPMCAS.

### 1. Materials and Reagents:

- HPMCAS sample (powder or granules)
- Sodium Hydroxide (NaOH), 0.03 mol/L
- Potassium Hydrogen Phthalate, 0.1 mol/L
- Sodium Phosphate Monobasic ( $\text{NaH}_2\text{PO}_4$ )
- Sodium Nitrate ( $\text{NaNO}_3$ )
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Membrane filters, 0.45  $\mu\text{m}$

## 2. Mobile Phase Preparation:

- A mixed solvent is recommended for HPMCAS analysis.[\[1\]](#)
- Prepare a buffer of 50mM  $\text{NaH}_2\text{PO}_4$  with 0.1M  $\text{NaNO}_3$  in water and adjust the pH to 8.0.
- The final mobile phase is a mixture of this buffer and acetonitrile (60:40, v/v).[\[1\]](#)
- Filter the mobile phase through a 0.22  $\mu\text{m}$  membrane filter and degas before use.

## 3. Sample Preparation:

- Accurately weigh the HPMCAS sample.
- Dissolve the HPMCAS powder or granules in 0.03 mol/L NaOH.[\[10\]](#)
- Add an equal volume of 0.1 mol/L potassium hydrogen phthalate and mix.[\[10\]](#)
- The final polymer concentration should be approximately 0.2% w/v.[\[10\]](#)
- Filter the sample solution through a 0.45  $\mu\text{m}$  membrane filter prior to injection.[\[10\]](#)

## 4. SEC-MALS System and Conditions:

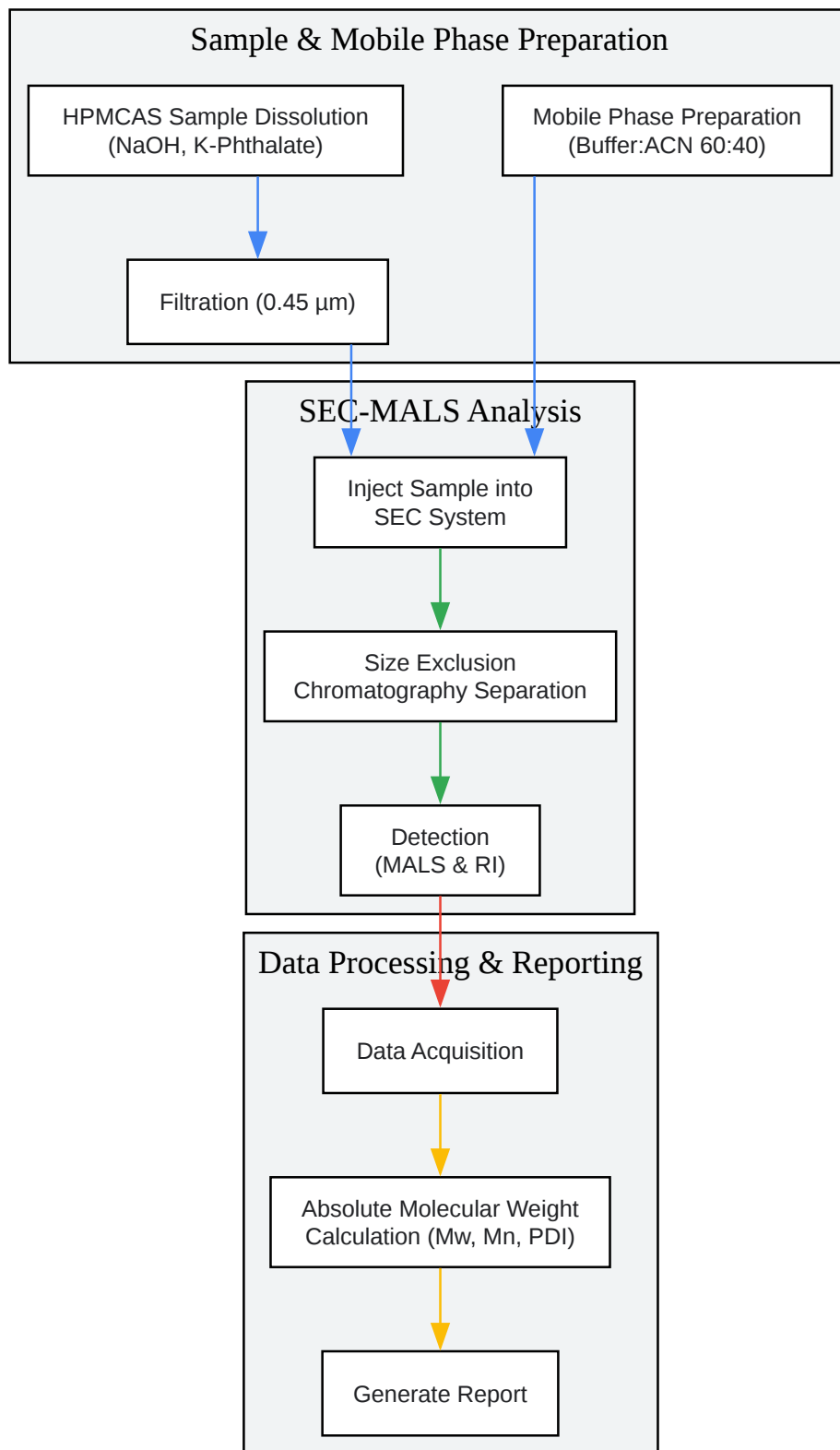
Parameter	Recommended Setting
HPLC System	Agilent 1100/1200 series or equivalent
Degasser	In-line degasser
Pump	Isocratic pump
Autosampler	Capable of 100 µL injections
Columns	2 x TSKgel GMPWxl, 7.8 mm x 30 cm (or equivalent GPC/SEC columns suitable for aqueous/polar organic mobile phases)
Column Temperature	30 °C
Mobile Phase	60:40 (v/v) 50mM NaH <sub>2</sub> PO <sub>4</sub> , 0.1M NaNO <sub>3</sub> (pH 8.0) : Acetonitrile
Flow Rate	0.5 mL/min
Injection Volume	100 µL
Detectors	Multi-Angle Light Scattering (MALS) Detector (e.g., Wyatt DAWN HELEOS) followed by a Refractive Index (RI) Detector (e.g., Wyatt Optilab T-rEX)
MALS Laser Wavelength	658 nm
Data Acquisition & Analysis	ASTRA software (Wyatt Technology) or equivalent

#### 5. Data Analysis:

- Collect and process the data using the appropriate software (e.g., ASTRA).
- The software will use the signals from the MALS and RI detectors to calculate the absolute molecular weight (M<sub>w</sub> and M<sub>n</sub>) and the polydispersity index (PDI) for the HPMCAS sample.

## Experimental Workflow

The following diagram illustrates the logical workflow for the molecular weight characterization of HPMCAS using SEC-MALS.



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